

The Impact of NG-497 on Fatty Acid Release: A Technical Overview

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Compound of Interest

Compound Name: NG-497

Cat. No.: B12394195

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This technical guide provides an in-depth analysis of **NG-497**, the first-in-class small-molecule inhibitor of human Adipose Triglyceride Lipase (ATGL). **NG-497** presents a significant development in the study of lipid metabolism and holds potential for therapeutic applications in diseases associated with elevated circulating fatty acids, such as insulin resistance, steatohepatitis, and heart disease. This document outlines the core mechanism of **NG-497**, summarizes key quantitative data on its efficacy, details relevant experimental protocols, and provides visual representations of its mode of action and experimental application.

Core Mechanism of Action

NG-497 functions as a selective and reversible inhibitor of human and non-human primate ATGL. ATGL is the rate-limiting enzyme in the hydrolysis of triacylglycerols (TAGs) stored in lipid droplets, a process known as lipolysis. By inhibiting ATGL, **NG-497** effectively blocks the release of fatty acids from adipose tissue.

The mechanism of inhibition is competitive, with **NG-497** binding to a hydrophobic cavity near the active site of the ATGL enzyme. This targeted action prevents the breakdown of TAGs into diacylglycerols (DAGs) and subsequently fatty acids, leading to a significant reduction in fatty acid release.

Quantitative Data Summary

The inhibitory effects of **NG-497** on fatty acid release have been quantified in various studies. The following tables summarize the key findings.

Cell Type	Stimulant	Parameter	NG-497 IC50	Maximum Inhibition	Reference
Human SGBS Adipocytes	Isoproterenol (1 μ M)	Fatty Acid Release	1.5 μ M	Almost complete at ≥ 10 μ M	
Human SGBS Adipocytes	Isoproterenol (1 μ M)	Glycerol Release	1.5 μ M	-	
HSL-inhibited SGBS Adipocytes	-	HSL-independent Fatty Acid Release	0.5 μ M	-	

Parameter	Value
Ki value	0.5 μ M
Inhibition Type	Reversible and competitive
Species Selectivity	Human and rhesus monkey ATGL
Cytotoxicity (HepG2 cells)	Not cytotoxic up to 100 μ M

Experimental Protocols

Detailed methodologies are crucial for replicating and building upon existing research. The following sections describe the key experimental protocols used to characterize the effects of **NG-497**.

Inhibition of Lipolysis in Human Adipocytes

This protocol details the methodology for assessing the dose-dependent inhibition of stimulated lipolysis by **NG-497** in human adipocytes.

- **Cell Culture:** Simpson–Golabi–Behmel syndrome (SGBS) adipocytes are cultured and differentiated. Primary human adipocytes can also be used.
- **Pre-incubation:** Differentiated adipocytes are pre-incubated with varying concentrations of **NG-497** for 1 hour.
- **Stimulation of Lipolysis:** Lipolysis is stimulated by adding 1 μ M of isoproterenol to the culture medium.
- **Sample Collection:** The supernatant is collected after 1 hour of stimulation.
- **Measurement of Fatty Acid and Glycerol Release:** The concentrations of fatty acids and glycerol in the supernatant are determined using commercially available kits.

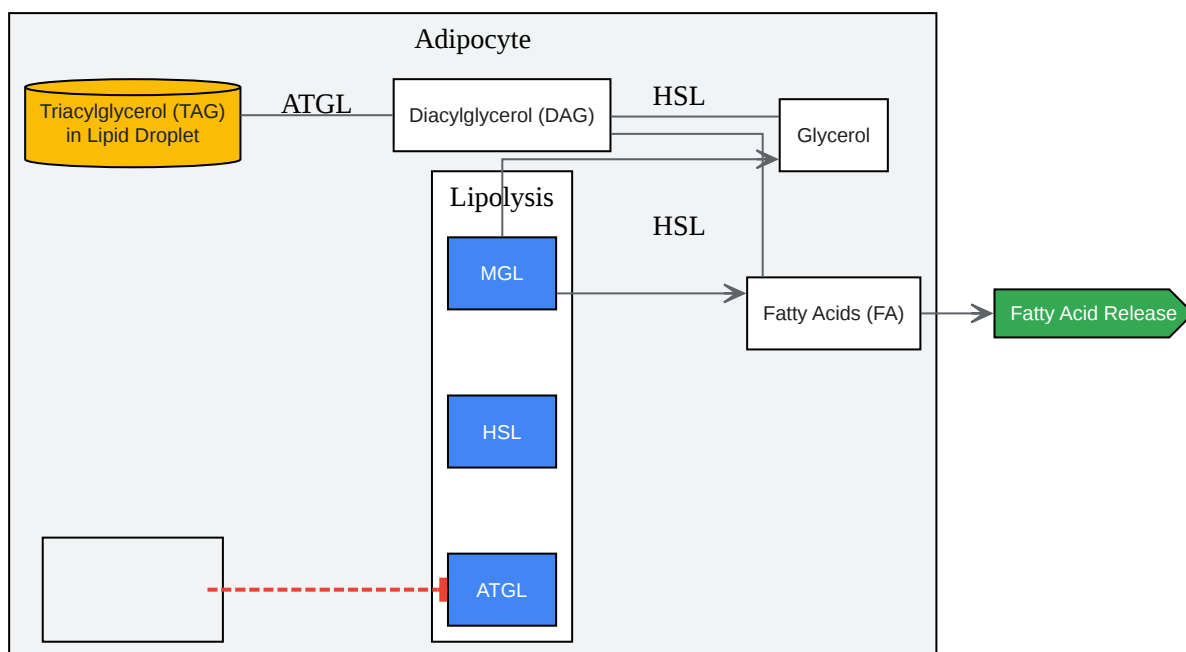
Analysis of HSL-Independent Fatty Acid Release

This protocol is designed to specifically measure the effect of **NG-497** on fatty acid release that is independent of Hormone-Sensitive Lipase (HSL).

- **Cell Culture and Differentiation:** As described above.
- **HSL Inhibition:** Adipocytes are treated with an HSL inhibitor, such as Hi 76-0079 (HSLi), at a concentration sufficient for maximal HSL inhibition (e.g., 25 μ M).
- **NG-497 Treatment:** The HSL-inhibited cells are then treated with varying concentrations of **NG-497**.
- **Sample Collection and Analysis:** As described in the previous protocol.

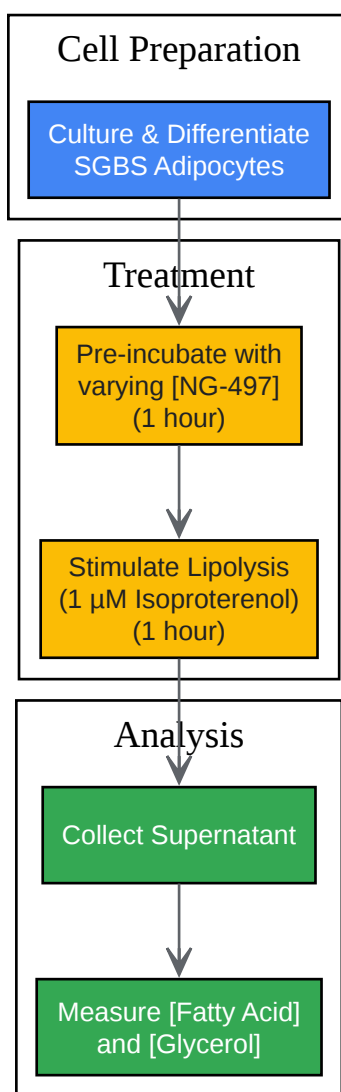
Visualizing the Impact of NG-497

Diagrams illustrating the signaling pathways and experimental workflows provide a clear and concise understanding of the scientific concepts.



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Caption: Signaling pathway of lipolysis and the inhibitory action of **NG-497** on ATGL.



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Caption: Experimental workflow for assessing the effect of **NG-497** on fatty acid release.

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